

Application Note: High-Performance Quantification of 3-(3-Ethylphenoxy)azetidine

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Compound of Interest

Compound Name: 3-(3-Ethylphenoxy)azetidine

CAS No.: 1177338-79-2

Cat. No.: B1384775

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Part 1: Molecule Characterization & Analytical Strategy

Target Molecule: 3-(3-Ethylphenoxy)azetidine[1][2][3][4]

- CAS: 1269199-26-9[1]
- Formula: C₁₁H₁₅NO
- Molecular Weight: 177.24 g/mol
- Physicochemical Profile:
 - Basicity: The azetidine nitrogen is a secondary amine, highly basic (Predicted pK_a ~9.5–10.5). It exists predominantly as a cation at physiological pH.
 - Lipophilicity: The 3-ethylphenoxy moiety imparts significant hydrophobicity (Predicted LogP ~2.5).

- Chromophore: The aromatic ether linkage provides UV absorption at 220 nm (strong) and 270–280 nm (moderate).

Analytical Challenge: The molecule is amphiphilic. The basic amine causes severe peak tailing on standard silica-based C18 columns due to silanol interactions, while the lipophilic tail requires high organic strength for elution.

- Solution: We utilize Mixed-Mode Cation Exchange (MCX) for sample cleanup to exploit the amine's charge, and Charged Surface Hybrid (CSH) or high-pH stable columns for chromatography to ensure sharp peak shapes.

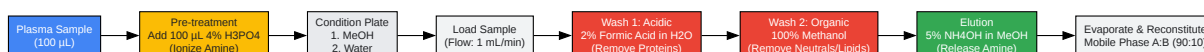
Part 2: Protocol A - LC-MS/MS for Bioanalysis (Plasma/Tissue)

This protocol is optimized for sensitivity and selectivity in complex biological matrices.

Sample Preparation: Mixed-Mode Cation Exchange (MCX)

Rationale: Liquid-Liquid Extraction (LLE) is prone to recovery losses for polar amines. MCX SPE provides a "digital" separation: the analyte binds via charge (ionic) and hydrophobicity, allowing aggressive washing of neutral interferences (phospholipids).

Workflow Diagram (Graphviz):



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Caption: MCX SPE workflow ensuring removal of matrix effects by orthogonal wash steps.

LC-MS/MS Conditions

Chromatography:

- Column: Waters XSelect CSH C18 (2.1 x 50 mm, 2.5 μ m). Note: The CSH particle carries a slight positive charge, repelling the protonated amine to prevent tailing.
- Mobile Phase A: 0.1% Formic Acid + 10mM Ammonium Formate in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.5 mL/min.
- Gradient:

Time (min)	%B	Description
0.00	5	Initial Hold
0.50	5	Load
3.00	95	Elution
4.00	95	Wash
4.10	5	Re-equilibration

| 5.50 | 5 | End |

Mass Spectrometry (ESI+):

- Source: Electrospray Ionization (Positive Mode).
- Precursor Ion: m/z 178.2 [M+H]⁺
- MRM Transitions:
 - Quantifier: 178.2 → 107.1 (Ethylphenyl cation, cleavage of ether).
 - Qualifier: 178.2 → 135.1 (Loss of azetidine ring fragment).
- Parameters:
 - Capillary Voltage: 3.0 kV

- Desolvation Temp: 500°C
- Cone Voltage: 30 V
- Collision Energy: 22 eV (Quantifier), 35 eV (Qualifier).

Part 3: Protocol B - HPLC-UV for Purity & Process Control

This protocol focuses on robustness and linearity for high-concentration samples (API release testing).

Method Parameters

- Detector: DAD/UV at 220 nm (Primary) and 275 nm (Secondary confirmation).
- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 5 µm).
- Mobile Phase:
 - A: 20 mM Potassium Phosphate Buffer (pH 7.0). Note: High pH keeps the amine neutral/less ionized, improving retention and peak shape on standard C18.
 - B: Acetonitrile.
- Isocratic Mode: 40% A / 60% B.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Run Time: 12 minutes.

System Suitability Criteria (Acceptance Limits)

- Tailing Factor (Tf): NMT 1.5 (Critical for amine accuracy).
- Theoretical Plates (N): NLT 5000.

- Precision (RSD): NMT 2.0% for 6 replicate injections.
- Resolution (Rs): > 2.0 between main peak and nearest impurity (e.g., 3-ethylphenol starting material).

Part 4: Method Validation Summary (FDA/EMA Guidelines)

The following validation parameters must be established before routine use.

Parameter	Bioanalytical (LC-MS) Criteria	Process (HPLC-UV) Criteria
Linearity	(Weighted 1/x ²)	
Range	0.5 – 500 ng/mL	80% – 120% of Target Conc.
Accuracy	±15% (±20% at LLOQ)	98.0% – 102.0%
Precision	CV < 15%	CV < 1.0%
Recovery	Consistent (> 70% preferred)	N/A (Direct Injection)
Matrix Effect	90–110% (IS normalized)	N/A

Internal Standard (IS) Strategy: For LC-MS, use a deuterated analog if available (e.g., **3-(3-Ethylphenoxy)azetidine-d4**). If not, use a structural analog like Propranolol or Atenolol due to similar pKa and elution profiles.

Part 5: Troubleshooting & Causality Analysis

Issue 1: Peak Tailing in HPLC

- Cause: Interaction between the protonated azetidine nitrogen and residual silanols on the silica support.
- Fix: Add 0.1% Triethylamine (TEA) to the mobile phase as a silanol blocker, or switch to a high-pH resistant column (e.g., Waters XBridge) and run at pH 9.5.

Issue 2: Low Sensitivity in MS (Signal Suppression)

- Cause: Phospholipids co-eluting with the analyte.
- Fix: Monitor phospholipid transitions (m/z 184 → 184) during development. If overlap occurs, adjust the gradient slope or switch from LLE to MCX SPE (as detailed in Protocol A).

Issue 3: Carryover

- Cause: The lipophilic ethylphenoxy group sticking to injector ports.
- Fix: Use a needle wash of Acetonitrile:Isopropanol:Water:Formic Acid (40:40:20:0.1).

References

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